Spectroscopic Profile of 5-Methylindolin-2-one: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Methylindolin-2-one*
CAS No.:	*3484-35-3*
Cat. No.:	*B1336126*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **5-Methylindolin-2-one**, a molecule of interest in medicinal chemistry and drug development. This document outlines the expected data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), along with detailed experimental protocols for acquiring such data.

Spectroscopic Data Summary

While direct experimental data from primary literature sources were not fully available within the scope of this search, the following tables are structured to present the anticipated spectroscopic data for **5-Methylindolin-2-one** based on its known structure and information from chemical databases. Researchers can populate these tables with their own experimental findings or data from subscription-based spectral databases.

^{1}H NMR (Proton NMR) Data

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^{1}H NMR spectroscopy provides information about the chemical environment and connectivity of hydrogen atoms in a molecule. The expected chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference, typically tetramethylsilane (TMS).

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-N (Amide)	Data not available	Singlet (broad)	-	1H
Aromatic H	Data not available	Multiplet	Data not available	3H
CH_2 (Methylene)	Data not available	Singlet	-	2H
CH_3 (Methyl)	Data not available	Singlet	-	3H

^{13}C NMR (Carbon NMR) Data

^{13}C NMR spectroscopy identifies the different carbon environments within a molecule. PubChem indicates the availability of a ^{13}C NMR spectrum for **5-Methylindolin-2-one**.[1]

Carbon Assignment	Chemical Shift (δ, ppm)
C=O (Carbonyl)	Data not available
Aromatic C-N	Data not available
Aromatic C-C	Data not available
Aromatic C-H	Data not available
CH_2 (Methylene)	Data not available
CH_3 (Methyl)	Data not available

IR (Infrared) Spectroscopy Data

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IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Functional Group	Characteristic Absorption (cm^{-1})
N-H Stretch (Amide)	Data not available
C=O Stretch (Amide)	Data not available
C-H Stretch (Aromatic)	Data not available
C-H Stretch (Aliphatic)	Data not available
C=C Stretch (Aromatic)	Data not available

Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **5-Methylindolin-2-one** (C_9H_9NO), the expected molecular weight is approximately 147.17 g/mol .[1]

Parameter	Value
Molecular Formula	C_9H_9NO
Molecular Weight	147.17 g/mol
[M]+ (Molecular Ion)	Data not available
Key Fragment Ions (m/z)	Data not available

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A general protocol for obtaining ^1H and ^{13}C NMR spectra of an organic compound like **5-Methylindolin-2-one** is as follows:[2]

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- Sample Preparation: Dissolve approximately 5-10 mg of the purified **5-Methylindolin-2-one** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). The choice of solvent is critical to avoid signals that may overlap with the analyte peaks.[3]
- Internal Standard: Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the solution to provide a reference point (0 ppm) for the chemical shifts.[4]
- NMR Tube: Transfer the solution to a clean, dry NMR tube.
- Data Acquisition: Place the NMR tube in the spectrometer. Acquire the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum. Standard acquisition parameters are typically used, but may be optimized based on the sample concentration and the specific instrument.

Infrared (IR) Spectroscopy

For a solid sample like **5-Methylindolin-2-one**, the KBr pellet method is a common technique for obtaining an IR spectrum:[5][6][7]

- Sample Grinding: Grind a small amount (1-2 mg) of **5-Methylindolin-2-one** into a fine powder using an agate mortar and pestle.
- Mixing with KBr: Add approximately 100-200 mg of dry, IR-grade potassium bromide (KBr) powder to the mortar and thoroughly mix with the sample.
- Pellet Formation: Place the mixture into a pellet-pressing die and apply high pressure (several tons) using a hydraulic press to form a thin, transparent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum. A background spectrum of a blank KBr pellet should be run first for background correction.

Mass Spectrometry (MS)

Electron Ionization (EI) is a common mass spectrometry technique for the analysis of relatively small, volatile organic molecules:[8][9][10]

- Sample Introduction: Introduce a small amount of the volatile sample into the mass spectrometer, where it is vaporized.

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- Ionization: The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron and the formation of a positively charged molecular ion ($[M]^+$).[8][10]
- Fragmentation: The high energy of the electron beam often causes the molecular ion to fragment into smaller, characteristic ions.[8][11]
- Mass Analysis: The ions are then accelerated into a mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion, generating a mass spectrum that shows the relative intensity of each m/z value.

Workflow and Logical Relationships

The following diagrams illustrate the general workflow for spectroscopic analysis and the logical relationships between the different spectroscopic techniques.

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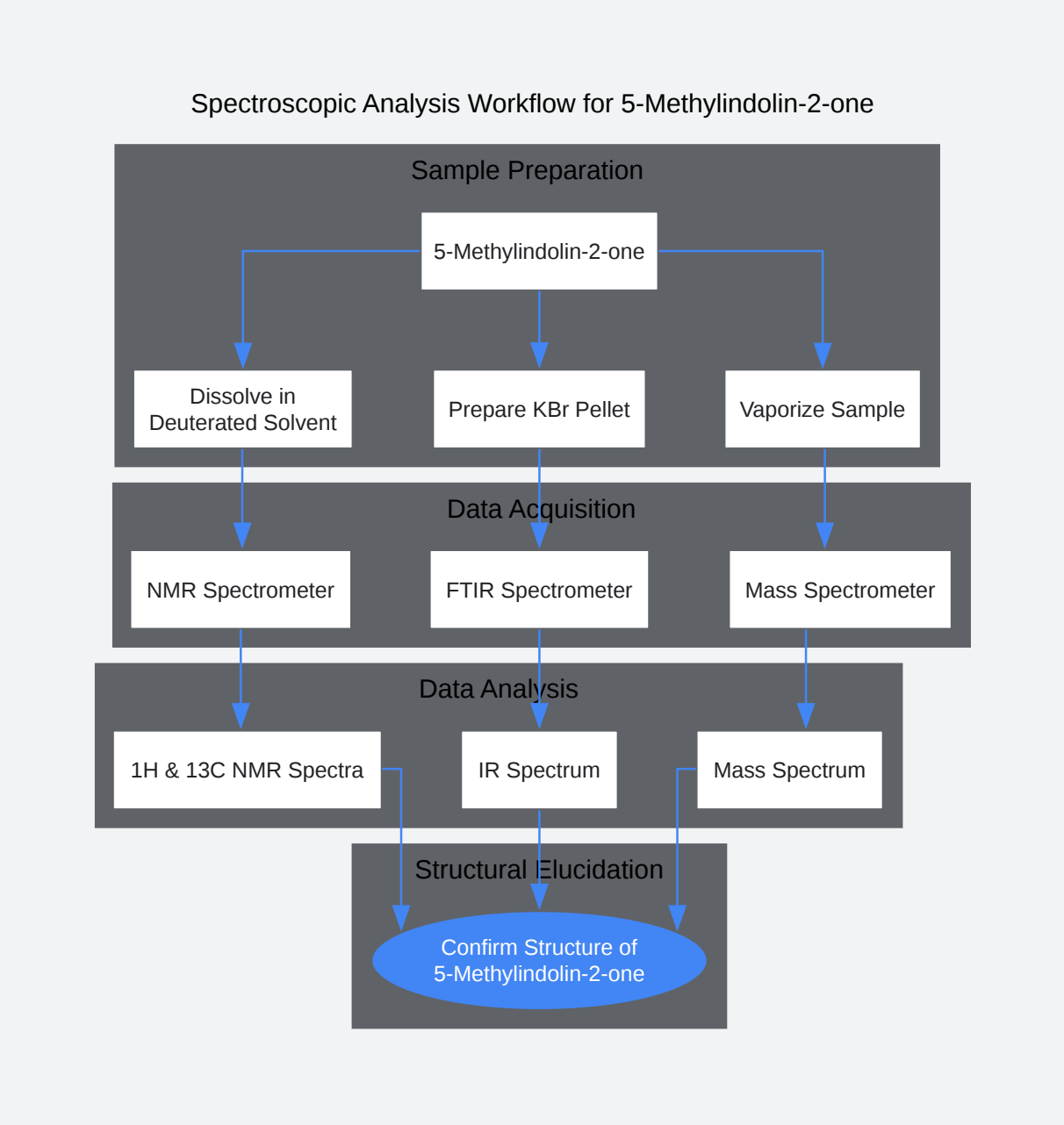

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Caption: General workflow for obtaining and analyzing spectroscopic data.

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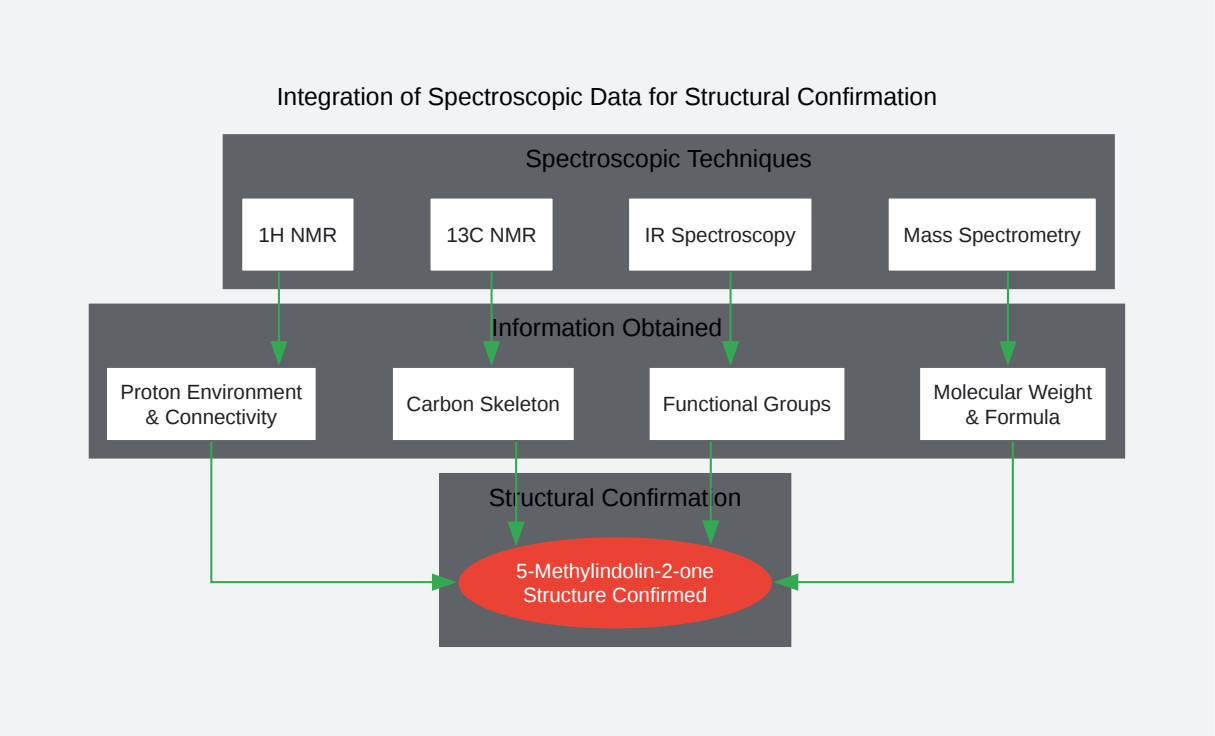

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Caption: Logical relationship of data from different spectroscopic methods.

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